

Solasonine-Induced Apoptosis in Cancer Cells: A Technical Guide

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Compound of Interest

Compound Name: Solasonine

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Introduction

Solasonine, a steroidal glycoalkaloid found in various *Solanum* species, has emerged as a promising natural compound with potent anti-cancer properties. A growing body of evidence indicates that **solasonine** can selectively induce apoptosis in a variety of cancer cell lines while exhibiting lower toxicity to normal cells. This technical guide provides an in-depth overview of the mechanisms, quantitative effects, and experimental methodologies related to **solasonine**-induced apoptosis in cancer cells.

Quantitative Analysis of Solasonine's Cytotoxicity and Pro-Apoptotic Activity

The efficacy of **solasonine** in inhibiting cancer cell growth and inducing apoptosis has been quantified across numerous studies. The following tables summarize the half-maximal inhibitory concentrations (IC₅₀) and the percentage of apoptotic cells observed in various cancer cell lines upon treatment with **solasonine**.

Table 1: IC₅₀ Values of **Solasonine** in Various Cancer Cell Lines

Cancer Cell Line	Cancer Type	IC50 (μM)	Incubation Time (h)	Citation
SGC-7901	Human Gastric Cancer	18	24	[1]
T24	Bladder Cancer	~50	48	[2]
5637	Bladder Cancer	~80	48	[2]
PC9	Non-Small Cell Lung Cancer	Not specified	24, 48, 72	[3][4][5]
U87 MG	Glioma	6	Not specified	
THP-1	Acute Monocytic Leukemia	11.19	Not specified	[6]
MV4-11	Acute Monocytic Leukemia	12.50	Not specified	[6]
HL-60	Acute Promyelocytic Leukemia	15.875	Not specified	[6]
NB-4	Acute Promyelocytic Leukemia	15.456	Not specified	[6]
HEL	Acute Myeloid Leukemia	17	Not specified	[6]
PANC-1	Pancreatic Cancer	Not specified	24, 48, 72	[7]
CFPAC-1	Pancreatic Cancer	Not specified	24, 48, 72	[7]

Table 2: Apoptosis Rates Induced by **Solasonine** in Cancer Cell Lines

Cancer Cell Line	Cancer Type	Solasonine Concentration (μM)	Incubation Time (h)	Apoptosis Rate (%)	Citation
SGC-7901	Human Gastric Cancer	18	24	40.4	[1]
T24	Bladder Cancer	50	Not specified	Significantly increased	[2]
5637	Bladder Cancer	80	Not specified	Significantly increased	[2]
PC9	Non-Small Cell Lung Cancer	2, 5, 10, 15, 20, 25	24	Significantly increased	[3][4][5]
U87 MG	Glioma	Dosage-dependent	24	Dosage-dependent increase	[8]
THP-1	Acute Monocytic Leukemia	Concentration-dependent	Not specified	Concentration-dependent increase	[6]
MV4-11	Acute Monocytic Leukemia	Concentration-dependent	Not specified	Concentration-dependent increase	[6]
PANC-1	Pancreatic Cancer	25, 50	24	Facilitated apoptosis	[7]
CFPAC-1	Pancreatic Cancer	25, 50	24	Facilitated apoptosis	[7]
SW620	Colorectal Cancer	40	24	Increased	[9]

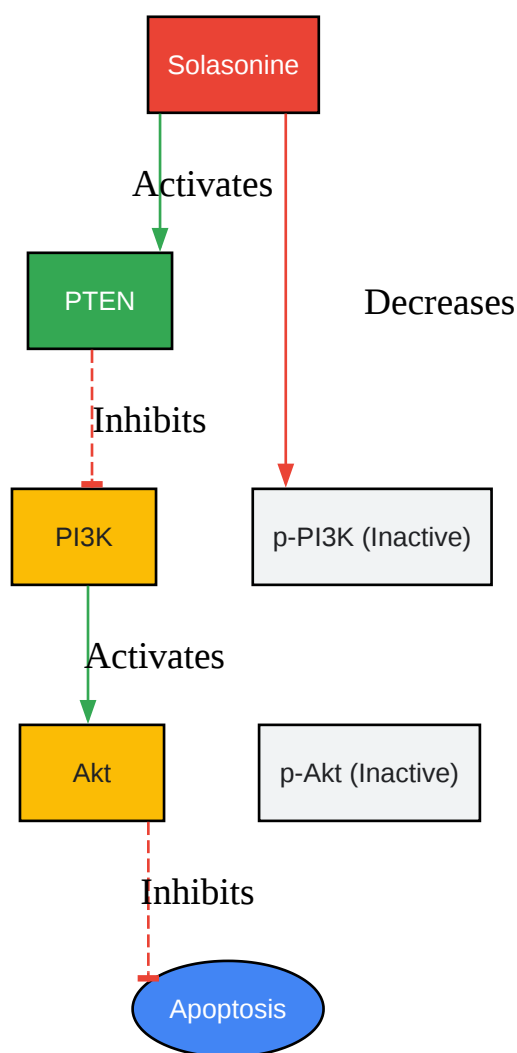
Signaling Pathways in Solasonine-Induced Apoptosis

Solasonine triggers apoptosis through the modulation of several key signaling pathways. The intricate network of these pathways ultimately converges on the activation of caspases, the executioners of apoptosis.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a crucial survival pathway that is often hyperactivated in cancer.

Solasonine has been shown to inhibit this pathway, thereby promoting apoptosis.^{[3][5]}

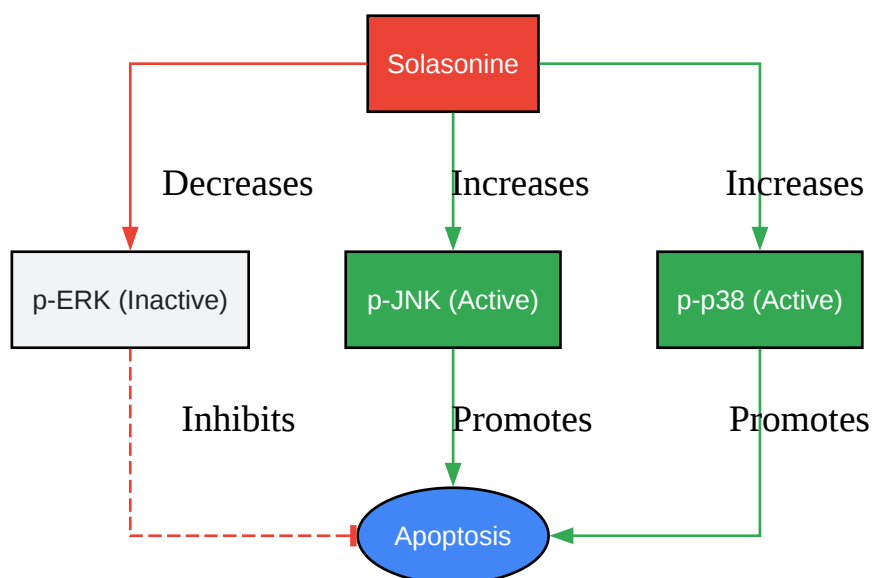


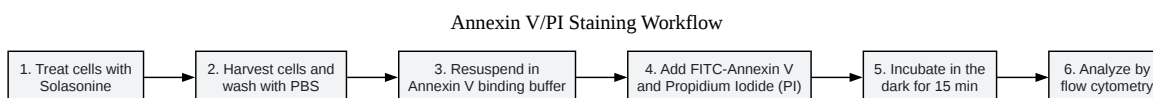
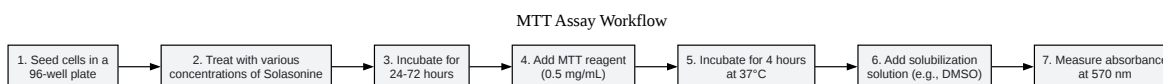
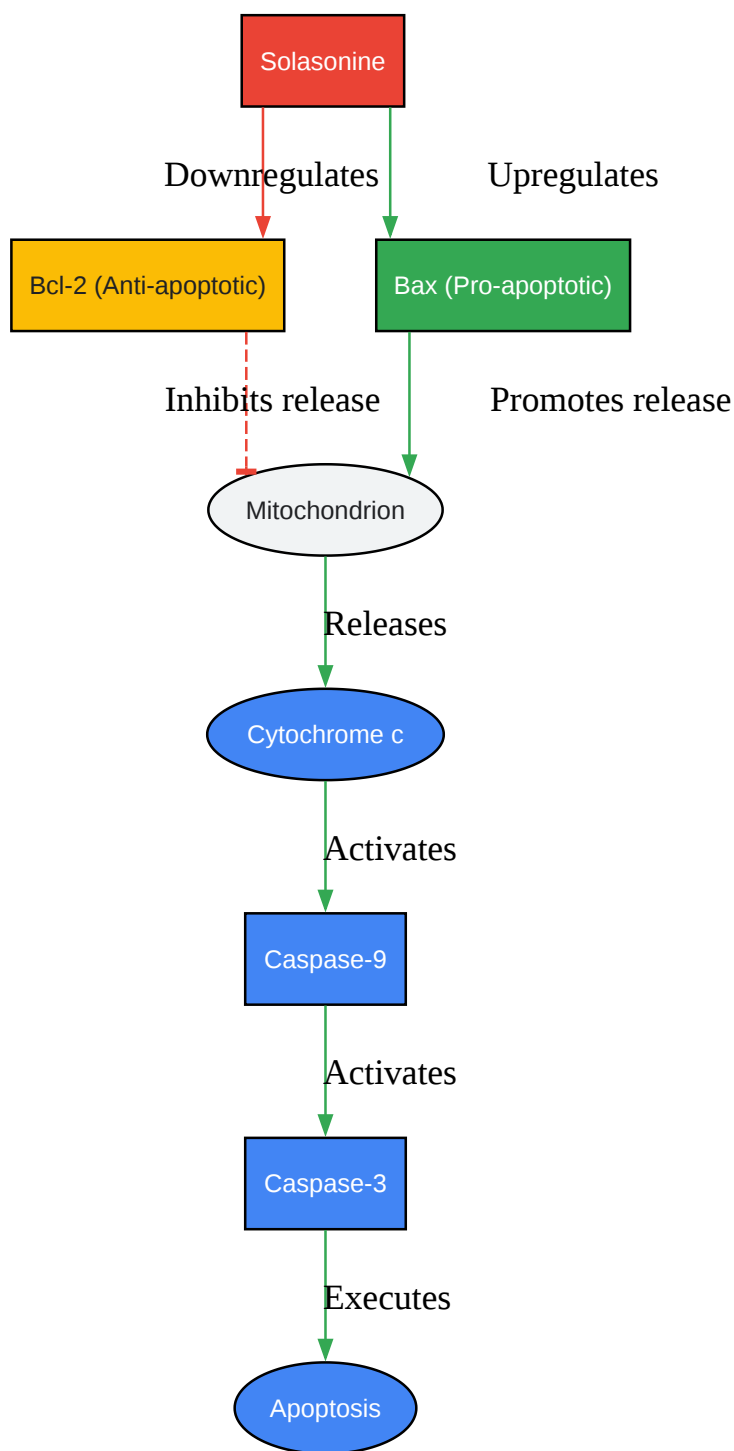
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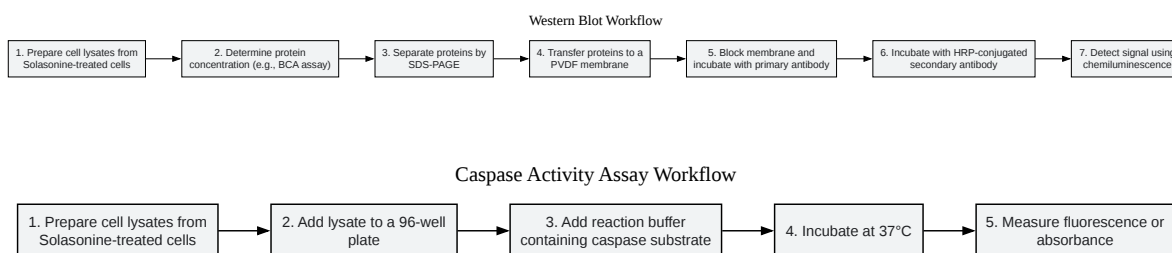
Solasonine inhibits the PI3K/Akt survival pathway.

MAPK Signaling Pathways

The Mitogen-Activated Protein Kinase (MAPK) pathways, including ERK, JNK, and p38 MAPK, are critical in regulating cell proliferation, differentiation, and apoptosis. **Solasonine** has been observed to modulate these pathways to induce an apoptotic response in cancer cells.[2][8]







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References

1. Solasonine induces apoptosis of the SGC-7901 human gastric cancer cell line in vitro via the mitochondria-mediated pathway - PMC [pmc.ncbi.nlm.nih.gov]
2. Solasonine Induces Apoptosis and Inhibits Proliferation of Bladder Cancer Cells by Suppressing NRP1 Expression - PMC [pmc.ncbi.nlm.nih.gov]
3. Solasonine promotes apoptosis of non-small cell lung cancer cells by regulating the Bcl-2/Bax/caspase-3 pathway - PMC [pmc.ncbi.nlm.nih.gov]
4. library.ncifrederick.cancer.gov [library.ncifrederick.cancer.gov]
5. [Solasonine promotes apoptosis of non-small cell lung cancer cells by regulating the Bcl-2/Bax/caspase-3 pathway] - PubMed [pubmed.ncbi.nlm.nih.gov]
6. Solasonine Suppresses the Proliferation of Acute Monocytic Leukemia Through the Activation of the AMPK/FOXO3A Axis - PMC [pmc.ncbi.nlm.nih.gov]
7. Solasonine Inhibits Pancreatic Cancer Progression With Involvement of Ferroptosis Induction - PMC [pmc.ncbi.nlm.nih.gov]
8. Solasonine inhibits glioma growth through anti-inflammatory pathways - PMC [pmc.ncbi.nlm.nih.gov]
9. Anti-Colorectal Cancer Activity of Solasonin from Solanum nigrum L. via Histone Deacetylases-Mediated p53 Acetylation Pathway - PMC [pmc.ncbi.nlm.nih.gov]

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